

CAS number and molecular structure of 4-bromobut-2-yn-1-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4-bromobut-2-yn-1-ol

Cat. No.: B3046928

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In-Depth Technical Guide: 4-bromobut-2-yn-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-bromobut-2-yn-1-ol**, a versatile reagent in organic synthesis. It covers its chemical and physical properties, safety information, and its role in the synthesis of more complex molecules.

Chemical Identity and Properties

4-bromobut-2-yn-1-ol is a bifunctional molecule containing both a terminal alkyne and a primary alcohol, with a bromine atom that can act as a leaving group. This combination of functional groups makes it a valuable building block in the synthesis of a variety of organic compounds.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
CAS Number	13280-08-5	[1][2][3]
Molecular Formula	C ₄ H ₅ BrO	[1][4]
IUPAC Name	4-bromobut-2-yn-1-ol	[1][2]
Molecular Weight	148.99 g/mol	[1]
SMILES	<chem>C(C#CCBr)O</chem>	[1][4]
InChI	InChI=1S/C4H5BrO/c5-3-1-2-4-6/h6H,3-4H2	[1][2][4]
InChIKey	JAEJDMMPAMYPCZ-UHFFFAOYSA-N	[1][2][4]
Predicted XlogP	0.4	[1]
Monoisotopic Mass	147.95238 Da	[1][4]

Molecular Structure and Reactivity

The molecular structure of **4-bromobut-2-yn-1-ol** features a four-carbon chain with a bromine atom at position 4, a triple bond between carbons 2 and 3, and a hydroxyl group at position 1. The presence of the hydroxyl group, the alkyne, and the alkyl bromide functionality allows for a range of chemical transformations. The molecule's reactivity is centered around these functional groups, enabling its use in various synthetic strategies.

Caption: 2D representation of the molecular structure of **4-bromobut-2-yn-1-ol**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-bromobut-2-yn-1-ol** is not readily available in publicly accessible literature, a plausible synthetic route would involve the selective monobromination of but-2-yne-1,4-diol. This common precursor is commercially available and used in the synthesis of related compounds.

Conceptual Synthesis Workflow:

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References

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- To cite this document: BenchChem. [CAS number and molecular structure of 4-bromobut-2-yn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3046928#cas-number-and-molecular-structure-of-4-bromobut-2-yn-1-ol>]

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